

Technical Application Note: Scalable Synthesis of 3-(1-Methylcyclohexyl)propanoic Acid

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Compound of Interest

Compound Name: 3-(1-Methylcyclohexyl)propanoic acid

CAS No.: 28239-31-8

Cat. No.: B3121271

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Abstract & Strategic Overview

3-(1-Methylcyclohexyl)propanoic acid is a sterically hindered carboxylic acid derivative often employed as a lipophilic spacer in drug discovery or as a building block for conformationally restricted amino acid analogs. Its structure features a quaternary carbon at the cyclohexane ring junction, rendering direct alkylation approaches (e.g., S_N2 on tertiary halides) difficult due to competing elimination.

This guide details a robust, four-step homologation protocol starting from the commercially available 1-methylcyclohexanecarboxylic acid. Unlike direct radical addition or "Ene" reactions—which often yield difficult-to-separate regioisomers—this linear sequence guarantees regiochemical purity and is scalable from gram to kilogram quantities.

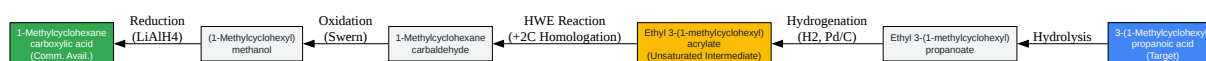
Key Advantages of Selected Route

- **Regiocontrol:** 100% regioselectivity for the 1-position.
- **Scalability:** Uses standard reagents (LiAlH₄, Swern, HWE).

- Purification: Intermediates are distinct and easily purified by distillation or crystallization.

Retrosynthetic Analysis

The synthetic strategy relies on a C1 → C3 homologation. We disconnect the C2-C3 bond of the propanoic acid chain, tracing back to an α,β -unsaturated ester, and ultimately to the C1-aldehyde.



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Detailed Experimental Protocols

Step 1: Reduction of 1-Methylcyclohexanecarboxylic Acid

Objective: Convert the hindered carboxylic acid to the primary neopentyl-like alcohol. Reaction

Type: Nucleophilic Hydride Reduction.

- Reagents: 1-Methylcyclohexanecarboxylic acid (1.0 equiv), LiAlH₄ (1.2 equiv), THF (anhydrous).
- Mechanism: Carboxylate formation → Al-hydride coordination → Hydride transfer.

Procedure:

- Setup: Flame-dry a 3-neck round-bottom flask (RBF) equipped with a reflux condenser and addition funnel. Maintain a N₂ atmosphere.
- Charging: Add LiAlH₄ (1.2 equiv) suspended in anhydrous THF (0.5 M) to the flask. Cool to 0°C.

- Addition: Dissolve 1-methylcyclohexanecarboxylic acid (e.g., 14.2 g, 100 mmol) in THF. Add dropwise to the LiAlH_4 suspension. Caution: Exothermic gas evolution (H_2).
- Reaction: Warm to room temperature (RT) and then reflux for 4 hours. The steric bulk requires thermal energy to drive the reduction to completion.
- Workup (Fieser Method): Cool to 0°C . Carefully quench sequentially with:
 - mL water (per g LiAlH_4).
 - mL 15% NaOH .
 - mL water.
- Isolation: Filter the granular aluminum salts. Dry the filtrate over MgSO_4 and concentrate in vacuo.
- Yield: Expect 90-95% of (1-methylcyclohexyl)methanol as a colorless oil.

Step 2: Swern Oxidation to 1-Methylcyclohexanecarbaldehyde

Objective: Oxidize the primary alcohol to the aldehyde without over-oxidation. Critical Note: The resulting aldehyde is sterically hindered (neopentyl position) and relatively stable to racemization (though achiral here) and hydrate formation.

- Reagents: Oxalyl chloride (1.1 equiv), DMSO (2.2 equiv), Et_3N (5.0 equiv), CH_2Cl_2 .

Procedure:

- Activation: In a dry RBF under N_2 , dissolve oxalyl chloride in dry CH_2Cl_2 at -78°C . Add DMSO dropwise. Stir for 15 min.
- Oxidation: Add the alcohol (from Step 1) in CH_2Cl_2 dropwise, maintaining temperature below -60°C . Stir for 45 min.

- Termination: Add Et_3N dropwise. The mixture will become thick/white. Warm to 0°C over 30 min.
- Workup: Quench with saturated NH_4Cl . Extract with CH_2Cl_2 .^{[1][2][3][4]} Wash organics with 1M HCl (to remove amine), water, and brine.
- Purification: The crude aldehyde is usually sufficiently pure. If necessary, distill under reduced pressure.
- Data: Aldehyde proton (CHO) typically appears as a singlet ~ 9.5 ppm due to the quaternary alpha-carbon.

Step 3: Horner-Wadsworth-Emmons (HWE) Olefination

Objective: Install the 2-carbon chain with an ester terminus. Why HWE? The HWE reaction using phosphonate esters is preferred over the Wittig reaction for hindered aldehydes due to higher reactivity and easier byproduct removal (water-soluble phosphate).

- Reagents: Triethyl phosphonoacetate (1.2 equiv), NaH (60% dispersion, 1.3 equiv), THF.

Procedure:

- Ylide Formation: Suspend NaH in anhydrous THF at 0°C . Add triethyl phosphonoacetate dropwise. Stir 30 min until H_2 evolution ceases and the solution is clear.
- Coupling: Add 1-methylcyclohexanecarbaldehyde (from Step 2) dropwise at 0°C .
- Reaction: Warm to RT and stir for 2-4 hours. Monitor by TLC (disappearance of aldehyde).
- Workup: Quench with water. Extract with Ethyl Acetate (EtOAc).
- Purification: Flash chromatography (Hexanes/EtOAc 95:5).
- Product: Ethyl 3-(1-methylcyclohexyl)acrylate (Mainly E-isomer).

Step 4: Hydrogenation and Hydrolysis

Objective: Reduce the double bond and hydrolyze the ester to the final acid.

Sub-step 4a: Hydrogenation

- Dissolve the acrylate in EtOH. Add 10 wt% Pd/C catalyst (5% loading).
- Stir under H₂ balloon (1 atm) for 4-12 hours.
- Filter through Celite to remove Pd. Concentrate to yield Ethyl 3-(1-methylcyclohexyl)propanoate.

Sub-step 4b: Hydrolysis

- Dissolve the saturated ester in THF/MeOH/H₂O (3:1:1).
- Add LiOH·H₂O (3.0 equiv). Stir at 50°C for 4 hours.
- Workup: Acidify to pH 2 with 1M HCl. Extract with EtOAc. Dry (Na₂SO₄) and concentrate.
- Final Purification: Recrystallization from Hexanes/Et₂O or vacuum distillation.

Analytical Data Summary

Compound	Expected ¹ H NMR Features (CDCl ₃)	Key IR Signals
(1-Methylcyclohexyl)methanol	δ 3.2-3.4 (s, 2H, -CH ₂ OH), 0.9 (s, 3H, Me)	3300 cm ⁻¹ (OH broad)
1-Methylcyclohexanecarbaldehyde	δ 9.4-9.6 (s, 1H, CHO), 1.0 (s, 3H, Me)	1720 cm ⁻¹ (C=O)
Ethyl 3-(1-methylcyclohexyl)acrylate	δ 6.9 (d, alkene), 5.8 (d, alkene), 4.2 (q, OCH ₂), 1.0 (s, Me)	1715 cm ⁻¹ (Ester), 1640 cm ⁻¹ (C=C)
3-(1-Methylcyclohexyl)propanoic acid	δ 2.3 (t, 2H, α-CH ₂), 1.6 (t, 2H, β-CH ₂), 0.9 (s, 3H, Me)	2900-3000 cm ⁻¹ (OH acid), 1710 cm ⁻¹ (C=O)

Reaction Mechanism Visualization (HWE Step)

The Horner-Wadsworth-Emmons reaction is the critical C-C bond forming step. The steric bulk of the 1-methylcyclohexyl group favors the E-alkene formation via the thermodynamically stable intermediate.

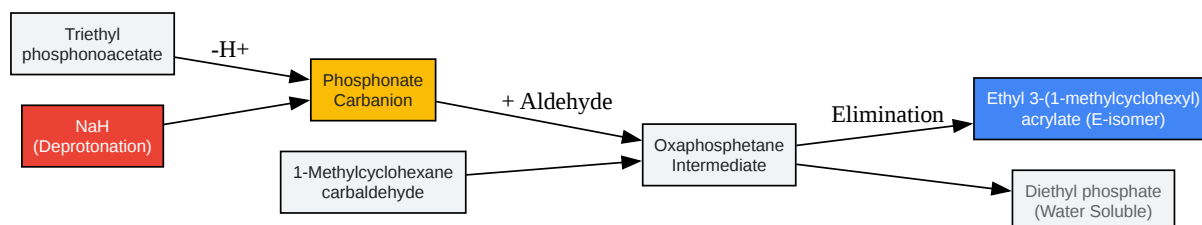


Figure 2: Mechanism of HWE Homologation for Sterically Hindered Aldehydes

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Alternative Methods & Troubleshooting

Alternative: Radical Addition (Giese Reaction)

For small-scale library synthesis where step count is critical, a radical approach can be used.

- Protocol: Convert 1-methylcyclohexanol to the iodide or xanthate. React with methyl acrylate using $\text{Bu}_3\text{SnH/AIBN}$ or a photoredox catalyst ($\text{Ru}(\text{bpy})_3$).
- Pros: 2 steps.
- Cons: Requires toxic tin reagents or expensive catalysts; purification of radical adducts can be difficult.

Troubleshooting

- Low Yield in Step 1 (Reduction): Ensure the acid is added slowly to the hydride. If the acid is solid, dissolve in THF first.
- Incomplete HWE Reaction: The neopentyl aldehyde is slow to react. Ensure the phosphonate anion is formed completely (clear solution) before adding the aldehyde.

Heating to 40°C may be required.

- Aldehyde Volatility: 1-Methylcyclohexanecarbaldehyde is somewhat volatile. Do not dry under high vacuum for extended periods.

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